

GSK-1292263 Hydrochloride: A Comparative Guide for GPR119 Validation

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Compound of Interest

Compound Name: GSK-1292263 hydrochloride

Cat. No.: B3026620

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **GSK-1292263 hydrochloride** with other tool compounds for the validation of GPR119, a promising G-protein coupled receptor target for the treatment of type 2 diabetes and other metabolic disorders. The information presented is based on available experimental data to assist researchers in selecting the most appropriate tool compound for their studies.

Introduction to GPR119 Agonists

G protein-coupled receptor 119 (GPR119) is predominantly expressed in pancreatic β -cells and intestinal enteroendocrine L-cells. Its activation leads to an increase in intracellular cyclic AMP (cAMP), which in turn stimulates glucose-dependent insulin secretion and the release of incretin hormones such as glucagon-like peptide-1 (GLP-1). This dual mechanism of action makes GPR119 an attractive therapeutic target. A variety of synthetic GPR119 agonists have been developed as tool compounds to probe the function of this receptor.

Comparative Performance of GPR119 Agonists

The following tables summarize the in vitro potency and in vivo efficacy of **GSK-1292263 hydrochloride** in comparison to other commonly used GPR119 agonists.

In Vitro Potency

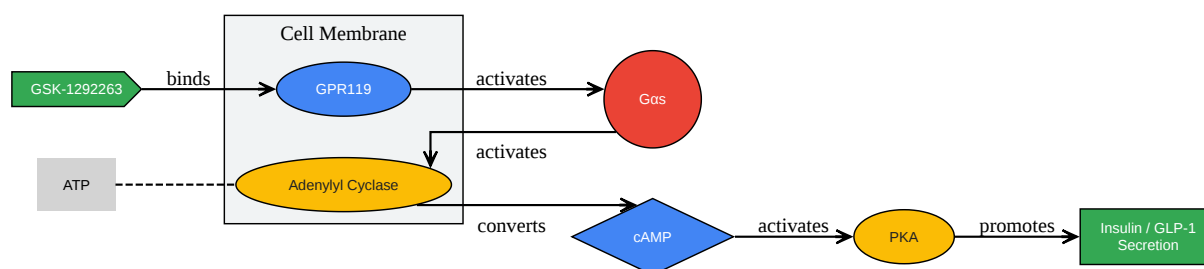
Compound	Human GPR119 EC50 (nM)	Rat GPR119 EC50 (nM)	Mouse GPR119 EC50 (nM)	Notes
GSK-1292263	pEC50: 6.9 (~126 nM)[1]	pEC50: 6.7 (~200 nM)[1]	-	Orally available. [1]
AR231453	0.68 - 4.7[2][3]	14[4]	12[4]	Potent and selective.[2][3]
MBX-2982	3.9[5]	-	-	Selective and orally available. [6]
DS-8500a	51.5[7]	98.4[7]	108.1[7]	Orally available. [7]

In Vivo Efficacy

Compound	Animal Model	Dose	Key Findings
GSK-1292263	Zucker Diabetic Fatty (ZDF) rats	6-week treatment	Increased insulin immunoreactivity in pancreatic sections.[2]
GSK-1292263	Sprague-Dawley rats	3-30 mg/kg (single dose)	Increased circulating GLP-1, GIP, and PYY.[2]
AR231453	C57BL/6 mice	20 mg/kg (oral)	Markedly improved oral glucose tolerance.[3]
MBX-2982	C57BL/6 mice	10 mg/kg (oral)	Increased plasma GLP-1 levels without a glucose load.[4]
DS-8500a	Neonatal streptozotocin-treated (nSTZ) rats	-	Greater glucose-lowering effect in OGTT compared to GSK1292263 and MBX-2982.[7]

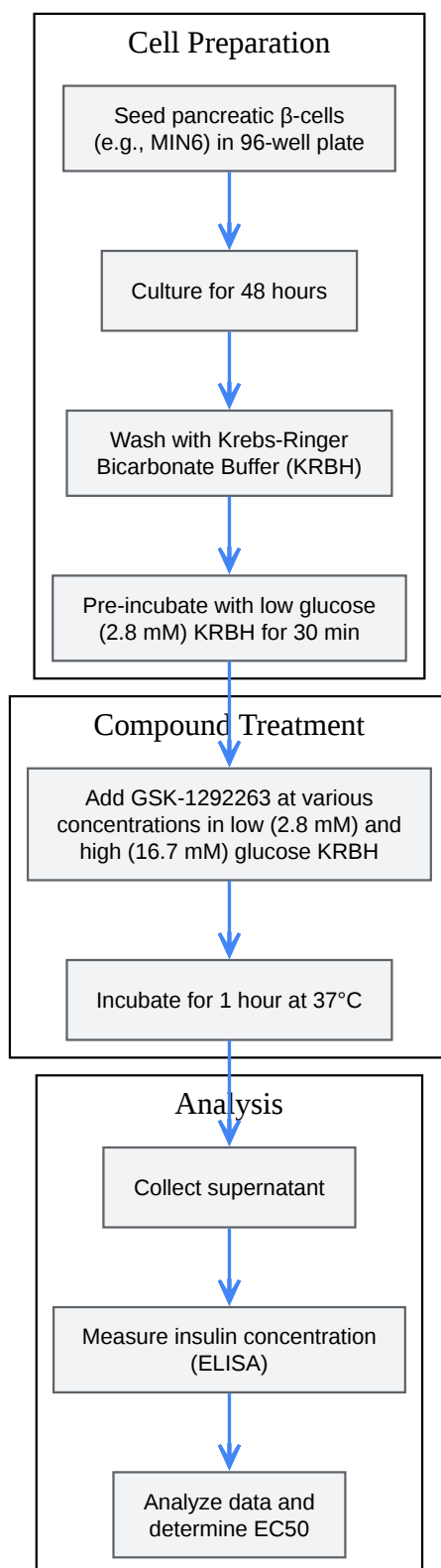
GPR119 Signaling Pathway and Experimental Workflow

The activation of GPR119 by an agonist initiates a signaling cascade that ultimately leads to insulin and GLP-1 secretion. A typical experimental workflow to assess the efficacy of a GPR119 agonist involves in vitro and in vivo studies.



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GPR119 signaling cascade upon agonist binding.



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Experimental workflow for a Glucose-Stimulated Insulin Secretion (GSIS) assay.

Experimental Protocols

Detailed methodologies for key experiments are provided below to ensure reproducibility and accurate comparison of results.

cAMP Accumulation Assay

This assay measures the intracellular accumulation of cAMP in response to GPR119 activation.

Materials:

- HEK293 cells stably expressing human GPR119
- Cell culture medium
- Assay buffer (e.g., HBSS with 20 mM HEPES, 0.1% BSA, and 500 μ M IBMX)
- **GSK-1292263 hydrochloride** and other test compounds
- Forskolin (positive control)
- DMSO (vehicle)
- cAMP detection kit (e.g., HTRF, LANCE, or ELISA-based)
- 384-well white opaque microplates

Protocol:

- **Cell Seeding:** Seed HEK293-hGPR119 cells into 384-well plates at a density of 5,000-10,000 cells per well and incubate overnight.
- **Compound Preparation:** Prepare serial dilutions of test compounds and forskolin in assay buffer. The final DMSO concentration should be kept below 0.5%.
- **Assay Initiation:** Aspirate the culture medium from the cells and add the assay buffer containing the test compounds or controls.
- **Incubation:** Incubate the plate at 37°C for 30 minutes.

- cAMP Detection: Lyse the cells and measure intracellular cAMP levels according to the manufacturer's protocol of the chosen cAMP detection kit.
- Data Analysis: Plot the cAMP signal against the logarithm of the agonist concentration and fit the data to a sigmoidal dose-response curve to determine the EC50 value.

Glucose-Stimulated Insulin Secretion (GSIS) Assay

This assay assesses the potentiation of glucose-stimulated insulin secretion by GPR119 agonists in pancreatic β -cells.

Materials:

- MIN6 or INS-1E insulin-secreting cells
- Cell culture medium
- Krebs-Ringer Bicarbonate Buffer (KRBH) supplemented with 0.1% BSA
- Glucose solutions (2.8 mM and 16.7 mM in KRBH)
- **GSK-1292263 hydrochloride** and other test compounds
- 96-well cell culture plates
- Insulin ELISA kit

Protocol:

- Cell Seeding: Seed MIN6 or INS-1E cells into 96-well plates and culture until they form a confluent monolayer.
- Pre-incubation: Wash the cells twice with glucose-free KRBH and then pre-incubate in KRBH containing 2.8 mM glucose for 1-2 hours at 37°C.
- Stimulation: Aspirate the pre-incubation buffer and add KRBH containing either 2.8 mM (basal) or 16.7 mM (stimulatory) glucose, along with various concentrations of the test compounds or vehicle control.

- Incubation: Incubate the plate for 1-2 hours at 37°C.
- Supernatant Collection: Collect the supernatant from each well.
- Insulin Measurement: Measure the insulin concentration in the supernatants using an insulin ELISA kit according to the manufacturer's instructions.
- Data Analysis: Normalize the insulin secretion data to the protein content of the cells in each well. Plot the insulin concentration against the agonist concentration for both low and high glucose conditions.

Oral Glucose Tolerance Test (OGTT) in Mice

This in vivo assay evaluates the effect of GPR119 agonists on glucose disposal after an oral glucose challenge.

Materials:

- Male C57BL/6 mice (8-10 weeks old)
- Glucose solution (2 g/kg body weight)
- **GSK-1292263 hydrochloride** and other test compounds formulated for oral gavage
- Blood glucose meter and test strips
- Oral gavage needles

Protocol:

- Fasting: Fast the mice overnight (approximately 16 hours) with free access to water.
- Compound Administration: Administer the test compound or vehicle control via oral gavage.
- Baseline Blood Glucose: After 30-60 minutes, measure the baseline blood glucose level (time 0) from a tail snip.
- Glucose Challenge: Immediately after the baseline reading, administer the glucose solution via oral gavage.

- Blood Glucose Monitoring: Measure blood glucose levels at 15, 30, 60, 90, and 120 minutes post-glucose administration.
- Data Analysis: Plot the blood glucose concentration over time for each treatment group. Calculate the area under the curve (AUC) for the glucose excursion to quantify the effect of the compound on glucose tolerance.

Conclusion

GSK-1292263 hydrochloride serves as a valuable tool compound for the investigation of GPR119 biology. This guide provides a comparative overview of its performance against other known GPR119 agonists, along with detailed experimental protocols to facilitate reproducible research. The choice of the most suitable agonist will depend on the specific experimental context, including the species being studied and the desired in vitro or in vivo outcomes. Careful consideration of the potency and efficacy data presented herein will aid researchers in making an informed decision for their GPR119 validation studies.

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References

1. medchemexpress.com [medchemexpress.com]
2. selleckchem.com [selleckchem.com]
3. benchchem.com [benchchem.com]
4. Agonists at GPR119 mediate secretion of GLP-1 from mouse enteroendocrine cells through glucose-independent pathways - PMC [pmc.ncbi.nlm.nih.gov]
5. resources.revvity.com [resources.revvity.com]
6. GSIS [ndfs.byu.edu]
7. DS-8500a, an Orally Available G Protein-Coupled Receptor 119 Agonist, Upregulates Glucagon-Like Peptide-1 and Enhances Glucose-Dependent Insulin Secretion and Improves Glucose Homeostasis in Type 2 Diabetic Rats - PubMed [pubmed.ncbi.nlm.nih.gov]

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